

Application Notes and Protocols for Measuring GI-102 Activity in Patient Samples

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Compound of Interest

Compound Name: LG 6-102
CAS No.: 132798-30-2
Cat. No.: B1675219

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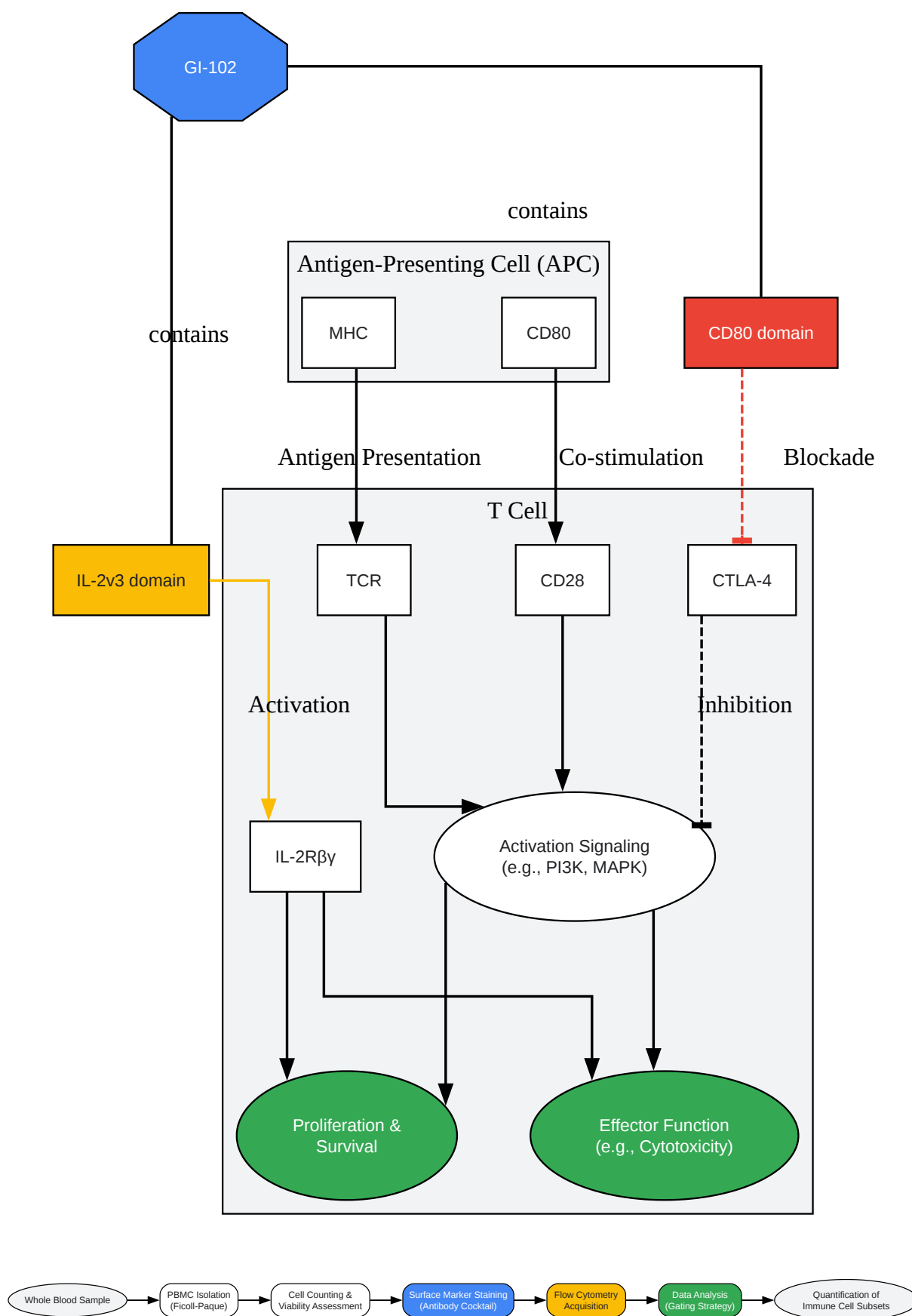
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the pharmacodynamic activity of GI-102, a bispecific fusion protein (CD80-IgG4 Fc-IL-2v), in patient samples. GI-102 is designed to enhance anti-tumor immunity through a dual mechanism of action: blockade of the CTLA-4 pathway via its CD80 domain and stimulation of the IL-2 pathway through a modified IL-2 variant (IL-2v3). The IL-2v3 component is engineered to preferentially bind to the IL-2 receptor $\beta\gamma$ (IL-2R $\beta\gamma$) over the α subunit (IL-2R α), aiming to selectively expand cytotoxic T lymphocytes (CTLs) and Natural Killer (NK) cells while minimizing the expansion of regulatory T cells (Tregs).

Signaling Pathway and Mechanism of Action

GI-102's therapeutic strategy is centered on overcoming immune suppression and promoting a robust anti-tumor response. The CD80 component binds to CTLA-4 on T cells, preventing its interaction with CD80/CD86 on antigen-presenting cells (APCs), thereby releasing the brakes on T cell activation. Simultaneously, the IL-2v3 moiety binds to the IL-2R $\beta\gamma$ complex on T cells

and NK cells, triggering downstream signaling cascades that lead to their proliferation, activation, and enhanced effector functions.





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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring GI-102 Activity in Patient Samples]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675219/docs#application-notes-and-protocols-for-measuring-gi-102-activity-in-patient-samples\]](https://www.benchchem.com/product/b1675219/docs#application-notes-and-protocols-for-measuring-gi-102-activity-in-patient-samples)

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